

Application Notes and Protocols: Identification of Globo H Positive Cells by Flow Cytometry

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Globo H*
CAS No.: *207384-96-1*
Cat. No.: *B16125819*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Globo H is a complex hexasaccharide glycosphingolipid found on the surface of various cancer cells, including breast, prostate, and pancreatic cancers, but is notably absent from most normal adult tissues.[1][2] This differential expression makes **Globo H** a compelling target for cancer diagnostics and immunotherapies, such as antibody-drug conjugates (ADCs) and cancer vaccines.[3][4] Flow cytometry is a powerful technique for the sensitive and specific identification and quantification of cells expressing this tumor-associated carbohydrate antigen. This document provides a detailed protocol for the detection of **Globo H** positive cells using flow cytometry.

Principle of the Assay

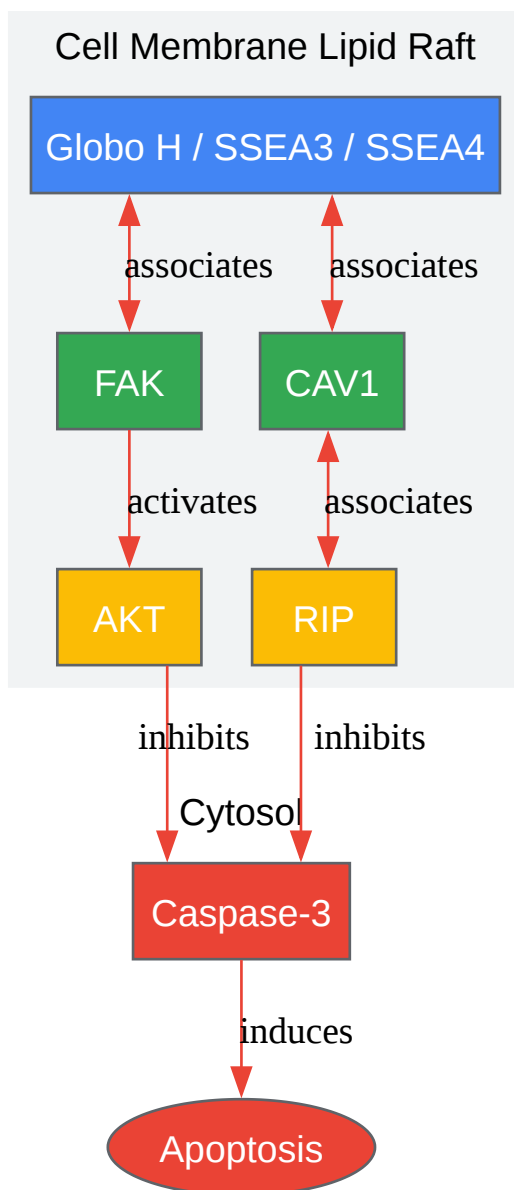
Flow cytometry measures the physical and chemical characteristics of cells as they pass one by one through a laser beam. To identify **Globo H** positive cells, a specific monoclonal antibody, often fluorescently labeled, is used to bind to the **Globo H** antigen on the cell surface.

The intensity of the fluorescence emitted from each cell is proportional to the amount of **Globo H** antigen present, allowing for the quantification of the positive cell population.

Signaling Pathway of Globo H in Breast Cancer

Globo H is not merely a surface marker but is also involved in critical signaling pathways that promote tumor progression and survival.[5] In breast cancer cells, **Globo H**, along with other globo-series glycosphingolipids like SSEA3 and SSEA4, forms a complex with Caveolin-1 (CAV1) and Focal Adhesion Kinase (FAK) within lipid rafts.[6] This complex can then interact with AKT and receptor-interacting protein kinase (RIP), preventing the activation of caspase-3 and thereby inhibiting apoptosis, which contributes to cell survival and metastasis.[5][6] Understanding this pathway is crucial for developing targeted therapies.

Globo H Survival Pathway

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Caption: **Globo H** signaling pathway promoting cell survival.

Experimental Protocol

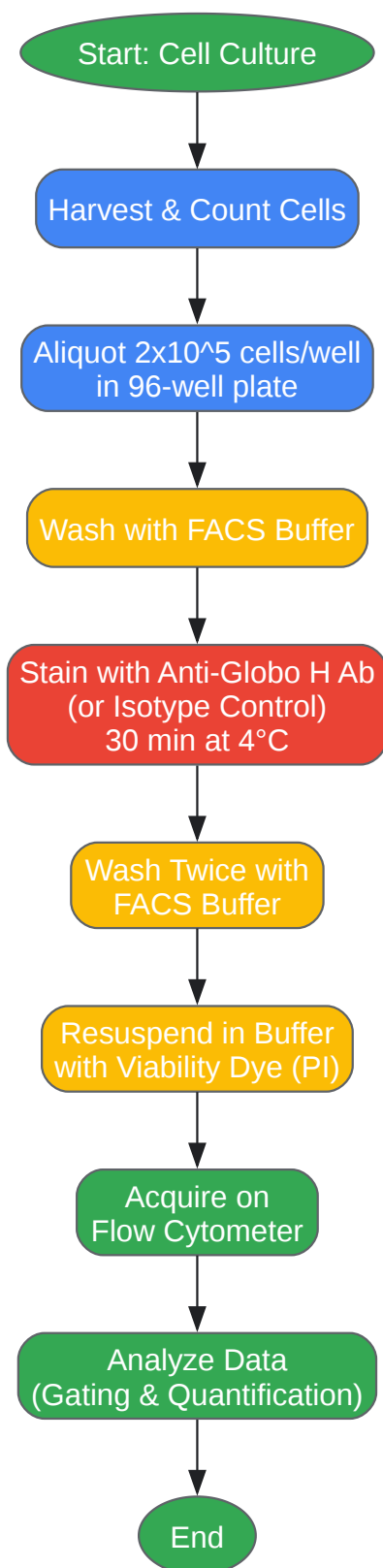
This protocol describes the staining of cells for **Globo H** expression analysis by flow cytometry using a direct staining method with a fluorochrome-conjugated antibody.

Materials and Reagents

- Cells: Cancer cell lines (e.g., MCF-7, T47D) or primary cells.
- Primary Antibody: Allophycocyanin (APC)-conjugated anti-**Globo H** mAb (clone VK9).[7]
- Isotype Control: APC-conjugated Mouse IgG isotype control antibody.[4]
- FACS Buffer: Phosphate-Buffered Saline (PBS) with 1% Bovine Serum Albumin (BSA) or 1% Fetal Bovine Serum (FBS).[7][8]
- Viability Dye: Propidium Iodide (PI) or 7-AAD to exclude dead cells.[7][8]
- Equipment: Flow cytometer, microcentrifuge, 96-well V-bottom plates or FACS tubes.

Experimental Workflow

The overall workflow for identifying **Globo H** positive cells is depicted below.



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Caption: Experimental workflow for flow cytometry.

Step-by-Step Procedure

- Cell Preparation:
 - Culture cells to 70-80% confluency.
 - Harvest cells using a non-enzymatic cell dissociation solution to preserve surface antigens.[8]
 - Wash the cells with PBS and perform a cell count.
- Staining:
 - Transfer approximately $1-2 \times 10^5$ cells per well into a 96-well V-bottom plate or FACS tube.[7][8]
 - Pellet the cells by centrifugation (e.g., 400 x g for 5 minutes) and discard the supernatant. [8]
 - Resuspend the cell pellet in 50 μ L of FACS buffer containing the APC-conjugated anti-**Globo H** antibody (e.g., 0.25 μ g of clone VK9).[7] For the negative control, resuspend cells in buffer with the corresponding isotype control antibody at the same concentration.
 - Incubate for 30 minutes at 4°C in the dark.[7]
- Washing:
 - After incubation, add 200 μ L of FACS buffer to each well and centrifuge at 400 x g for 5 minutes.
 - Discard the supernatant and repeat the wash step twice.[7]
- Viability Staining and Acquisition:
 - Resuspend the final cell pellet in 200 μ L of FACS buffer.[7]
 - Just before analysis, add a viability dye such as Propidium Iodide (PI) at a final concentration of 1 μ g/mL to distinguish live from dead cells.[7]

- Acquire the samples on a flow cytometer.

Data Analysis

- Gating Strategy:
 - First, gate on the main cell population in the Forward Scatter (FSC) vs. Side Scatter (SSC) plot to exclude debris.
 - Next, create a gate to select for single cells (singlets) to exclude doublets.
 - From the singlet population, gate on live cells by excluding the PI-positive (dead) cells.
 - Finally, analyze the live, single-cell population for **Globo H** expression (APC fluorescence). Use the isotype control to set the gate for the **Globo H** positive population.

Data Presentation: **Globo H** Expression in Cancer Cell Lines

The expression of **Globo H** can vary significantly among different cancer cell lines. The table below summarizes representative data on **Globo H** expression levels determined by flow cytometry.

Cell Line	Cancer Type	Globo H Expression (% Positive Cells)	Reference(s)
MCF-7	Breast Cancer	High (~89.2% - 98.8%)	[4] [9]
T47D	Breast Cancer	Positive	[8]
MDA-MB-231	Breast Cancer	Low (~10.6%)	[4]
SK-BR-3	Breast Cancer	Negligible (~0.1%)	[4]
OVCAR-3	Ovarian Cancer	Positive	[8]
NCI-N87	Gastric Cancer	Positive	[4]
HPAC	Pancreatic Cancer	Positive	[4]

Note: Expression levels can vary based on cell culture conditions and specific antibody clones used.

Conclusion

This protocol provides a reliable and detailed method for the identification and quantification of **Globo H** positive cells using flow cytometry. The ability to accurately assess **Globo H** expression is critical for basic research into its biological function and for the clinical development of targeted cancer therapies. Researchers should always include appropriate controls, such as isotype controls and unstained cells, to ensure the accuracy and reproducibility of their results.

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